

Application Notes and Protocols: Cerium-141 in Theranostics and Nuclear Medicine

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Compound of Interest

Compound Name: Cerium-141

Cat. No.: B085116

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Introduction to Cerium-141

Cerium-141 (^{141}Ce) is a promising radionuclide for theranostic applications in nuclear medicine due to its unique decay characteristics. It has a half-life of 32.5 days and decays via beta emission, which is suitable for therapy, along with a gamma emission that can be utilized for diagnostic imaging.[1] This dual capability allows for the development of radiopharmaceuticals that can simultaneously diagnose, monitor, and treat diseases, particularly cancer.

The primary beta emissions of ^{141}Ce have energies of 435.0 keV (70%) and 580.4 keV (30%), which are effective for localized cell killing.[2] The accompanying gamma emission at 145.4 keV (48%) is ideal for imaging with Single Photon Emission Computed Tomography (SPECT) cameras, as it is close to the 140 keV energy of the commonly used Technetium-99m ($^{99\text{m}}\text{Tc}$). [3]

Key Properties and Production of Cerium-141

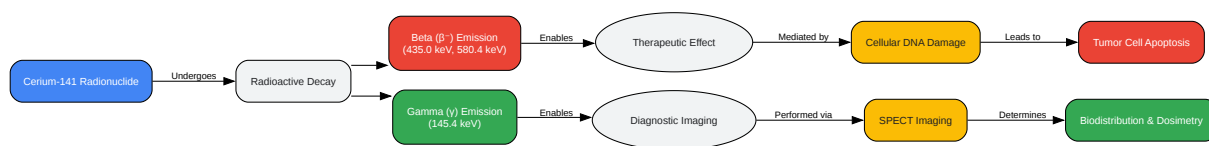
A summary of the key nuclear data for **Cerium-141** is presented below.

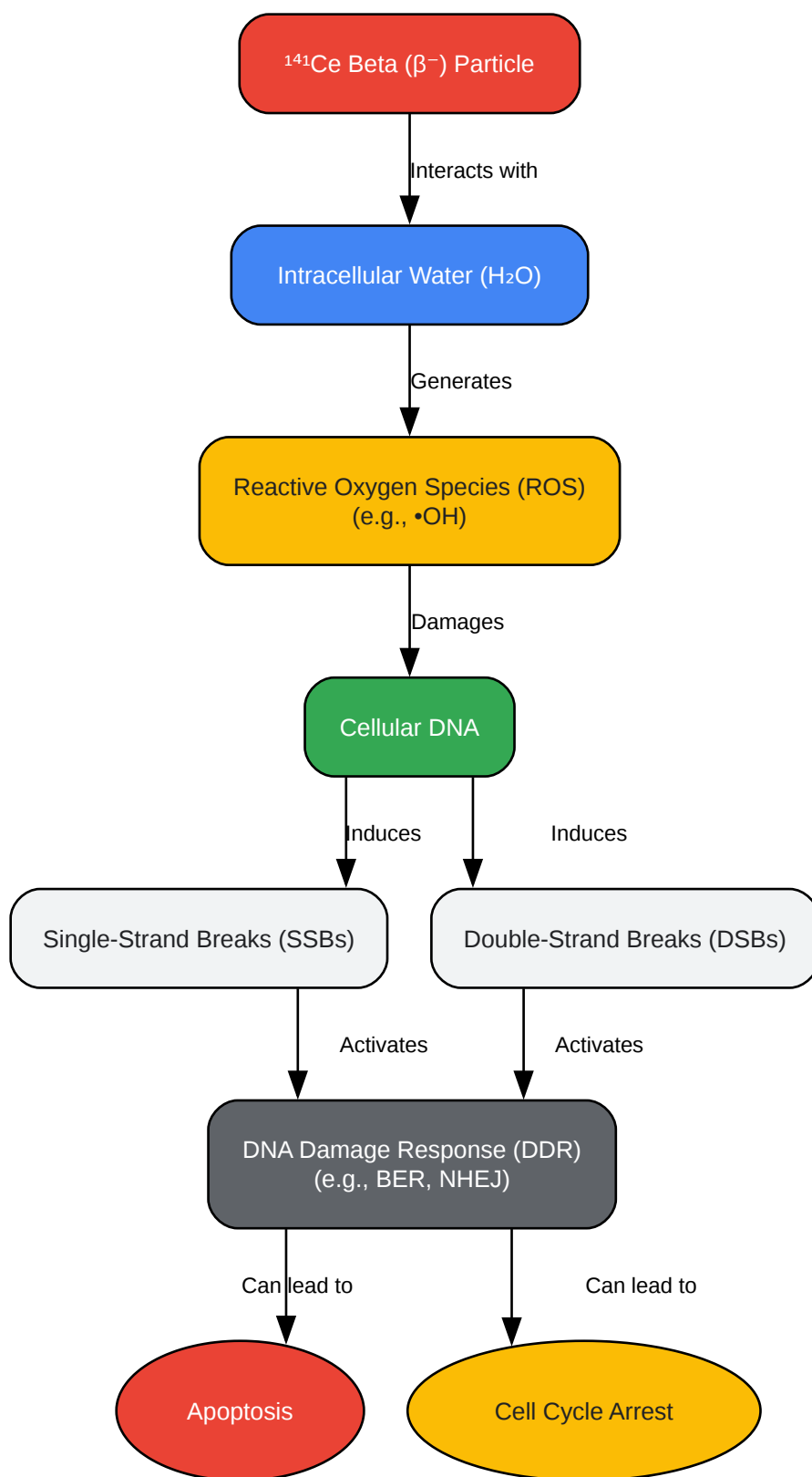
Property	Value	Reference
Half-life ($T_{1/2}$)	32.5 days	[1]
Beta (β^-) Energies (Max)	435.0 keV (70%), 580.4 keV (30%)	[2]
Gamma (γ) Energy	145.4 keV (48%)	[1]
Production Method	$^{140}\text{Ce}(n,\gamma)^{141}\text{Ce}$	[2]

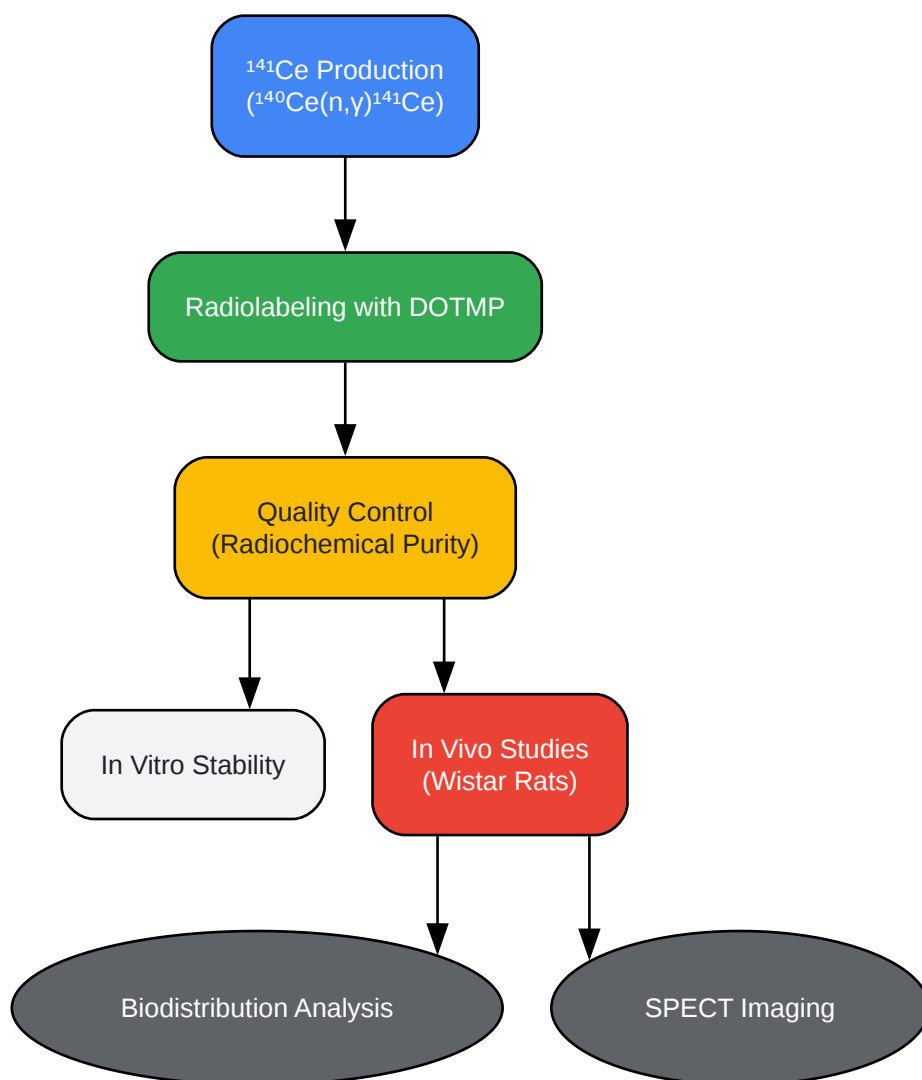
Cerium-141 is typically produced by the neutron irradiation of a stable Cerium-140 target in a nuclear reactor.[2]

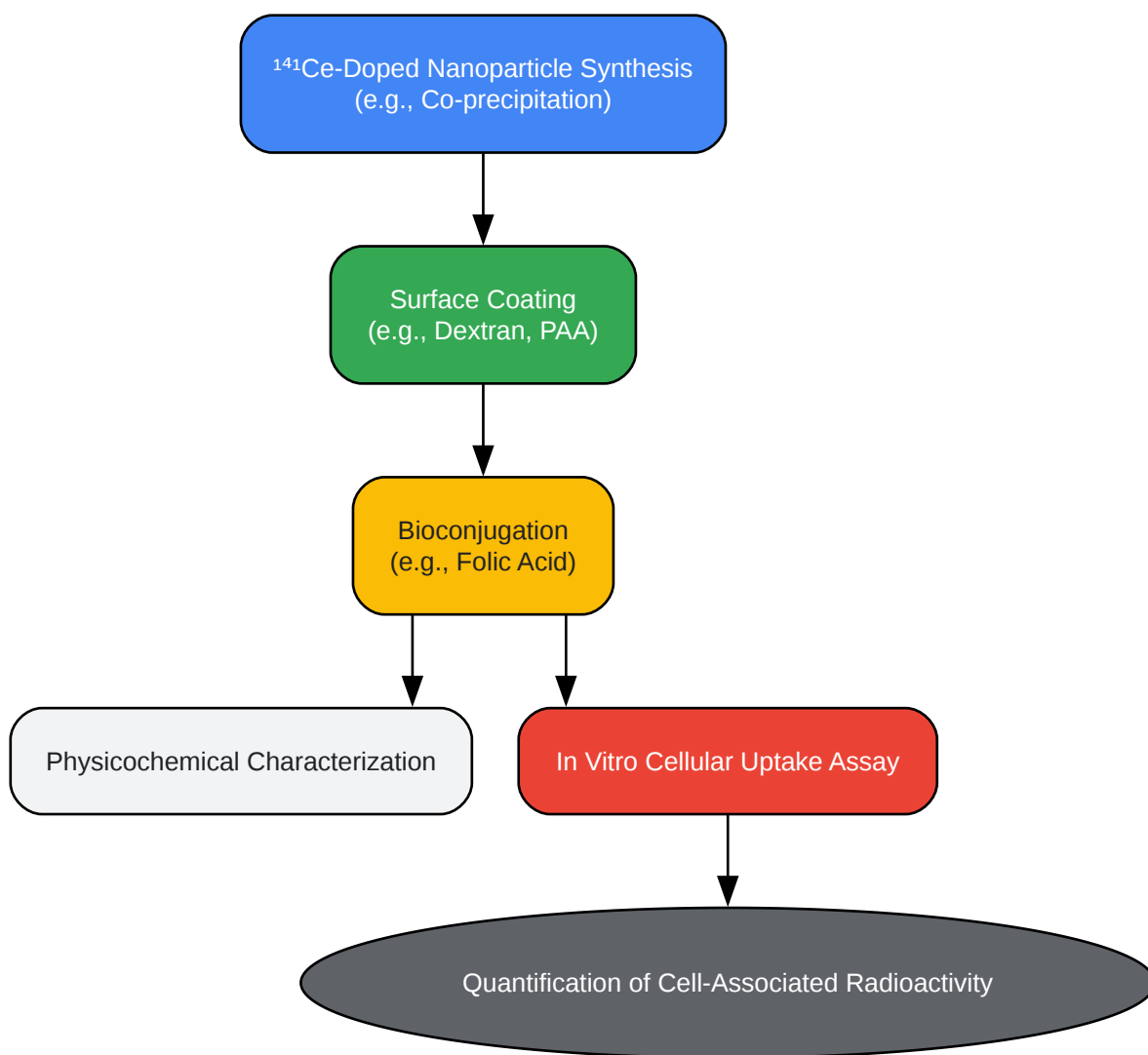
Theranostic Rationale for Cerium-141

The theranostic potential of **Cerium-141** is rooted in its decay scheme, which offers both therapeutic and diagnostic capabilities from a single radionuclide. This allows for a personalized medicine approach where the same radiopharmaceutical can be used for patient screening, therapy, and monitoring of treatment response.









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